

# ChEBI Ontology for Lucenin-2: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Lucenin-2*

Cat. No.: *B191759*

[Get Quote](#)

Fremont, CA - October 31, 2025 - This technical guide provides a comprehensive overview of the Chemical Entities of Biological Interest (ChEBI) ontology for **Lucenin-2** (CHEBI:6553), a C-glycosyl compound of significant interest to researchers, scientists, and drug development professionals. This document details its chemical identity, physicochemical properties, biological roles, and relevant experimental protocols, with a focus on its antioxidant and anti-inflammatory activities and associated signaling pathways.

## Chemical Identity and Structure

**Lucenin-2**, also known as Luteolin-6,8-di-C-glucoside, is a tetrahydroxyflavone belonging to the flavonoid class of organic compounds.<sup>[1]</sup> It is structurally characterized by a luteolin aglycone substituted by beta-D-glucopyranosyl moieties at positions 6 and 8.<sup>[1]</sup>

Table 1: Chemical Identifiers for **Lucenin-2**

| Identifier        | Value  | Source              |
|-------------------|--|---------------------|
| ChEBI ID          | CHEBI:6553   | <a href="#">[1]</a> |
| IUPAC Name        | 2-(3,4-dihydroxyphenyl)-5,7-dihydroxy-6,8-bis[(2S,3R,4R,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]chromen-4-one   | <a href="#">[1]</a> |
| Molecular Formula | C27H30O16  | <a href="#">[1]</a> |
| Molecular Weight  | 610.5 g/mol  | <a href="#">[1]</a> |
| SMILES            | <chem>C1=CC(=C(C=C1C2=CC(=O)C3=C(C(=C(C(=C3O)O)O)O)"&gt;C@@HO)O)O[C@H]5C(=O)O"&gt;C@@HO)O)O</chem>   | <a href="#">[1]</a> |
| InChI             | InChI=1S/C27H30O16/c28-5-12-17(33)21(37)23(39)26(42-12)15-19(35)14-10(32)4-11(7-1-2-8(30)9(31)3-7)41-25(14)16(20(15)36)27-24(40)22(38)18(34)13(6-29)43-27/h1-4,12-13,17-18,21-24,26-31,33-40H,5-6H2/t12-,13-,17-,18-,21+,22+,23-,24-,26+,27+/m1/s1 | <a href="#">[1]</a> |
| CAS Number        | 29428-58-8   | <a href="#">[1]</a> |

## Physicochemical Properties

**Lucenin-2** is a solid compound with limited solubility in water and is typically extracted using polar organic solvents. A summary of its key physicochemical properties is presented below.

Table 2: Physicochemical Properties of **Lucenin-2**

| Property                       | Value              | Source              |
|--------------------------------|--------------------|---------------------|
| XLogP3                         | -2.6               | <a href="#">[1]</a> |
| Hydrogen Bond Donor Count      | 12                 | <a href="#">[2]</a> |
| Hydrogen Bond Acceptor Count   | 16                 | <a href="#">[2]</a> |
| Rotatable Bond Count           | 5                  | <a href="#">[2]</a> |
| Topological Polar Surface Area | 288 Å <sup>2</sup> | <a href="#">[1]</a> |
| Formal Charge                  | 0                  | <a href="#">[2]</a> |

## Biological and Pharmacological Activities

**Lucenin-2** is naturally found in various plants, including *Passiflora incarnata* (passionflower) and *Artemisia herba-alba*.[\[1\]](#) Its biological activities are largely attributed to its aglycone, luteolin, a well-studied flavonoid with potent antioxidant and anti-inflammatory properties.

### Antioxidant Activity

The antioxidant capacity of **Lucenin-2** and its aglycone, luteolin, has been evaluated in various in vitro assays. The free radical scavenging activity is a key mechanism underlying its protective effects against oxidative stress.

Table 3: Antioxidant Activity of Luteolin and Related Compounds

| Compound                      | Assay                   | IC50 Value     | Source              |
|-------------------------------|-------------------------|----------------|---------------------|
| Luteolin-phospholipid complex | DPPH radical scavenging | 28.33 µg/mL    | <a href="#">[3]</a> |
| Luteolin                      | DPPH radical scavenging | 26.304 µg·ml-1 | <a href="#">[4]</a> |

## Anti-inflammatory Activity

Luteolin, the aglycone of **Lucenin-2**, has demonstrated significant anti-inflammatory effects by modulating key signaling pathways involved in the inflammatory response. While direct studies on **Lucenin-2** are limited, the activity of luteolin provides strong evidence for the potential anti-inflammatory properties of its glycoside.

Table 4: Anti-inflammatory Activity of Luteolin

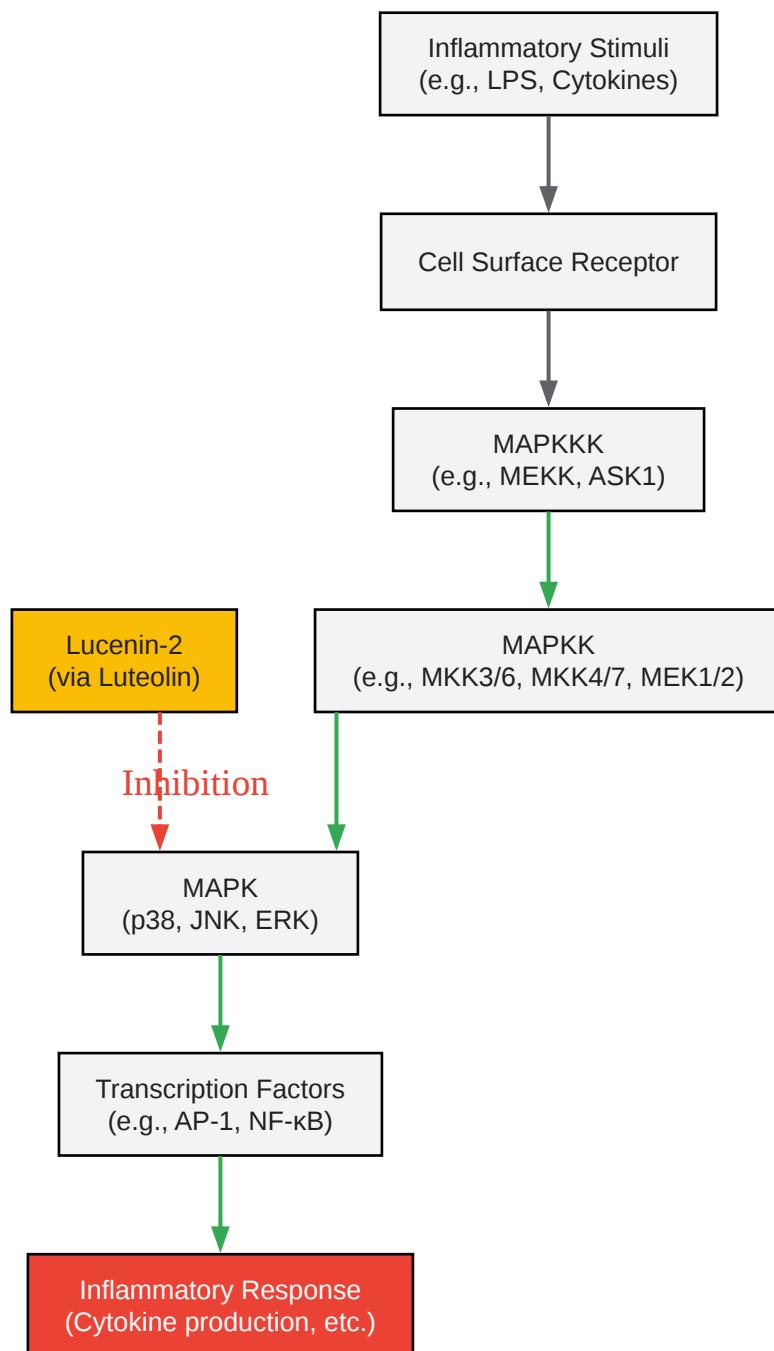
| Activity                       | Cell Line/Model | IC50 Value   | Source |
|--------------------------------|-----------------|--------------|--------|
| Inhibition of IL-5 bioactivity | EoL-1 cells     | 18.7 $\mu$ M |        |

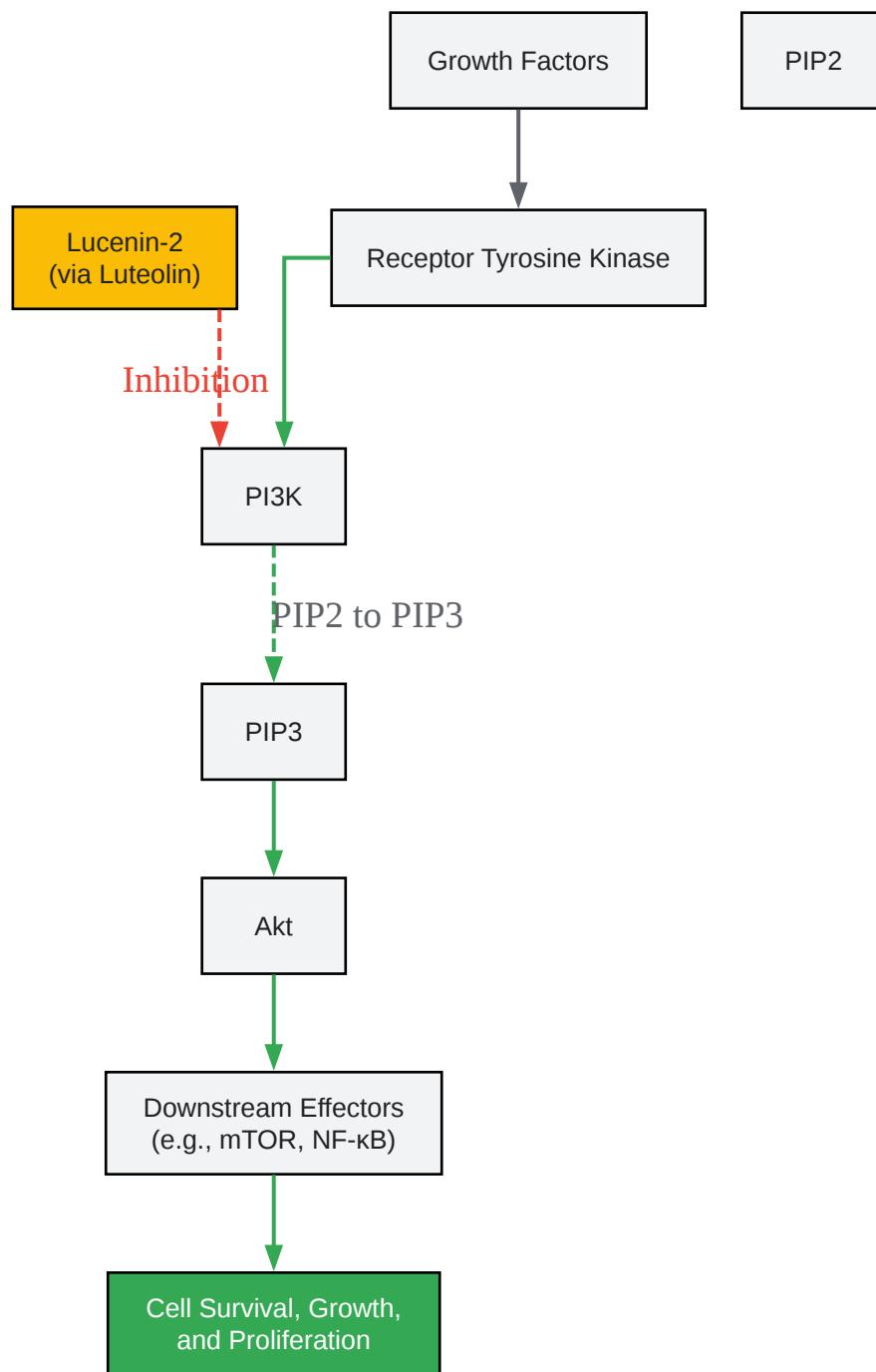
## Signaling Pathway Modulation

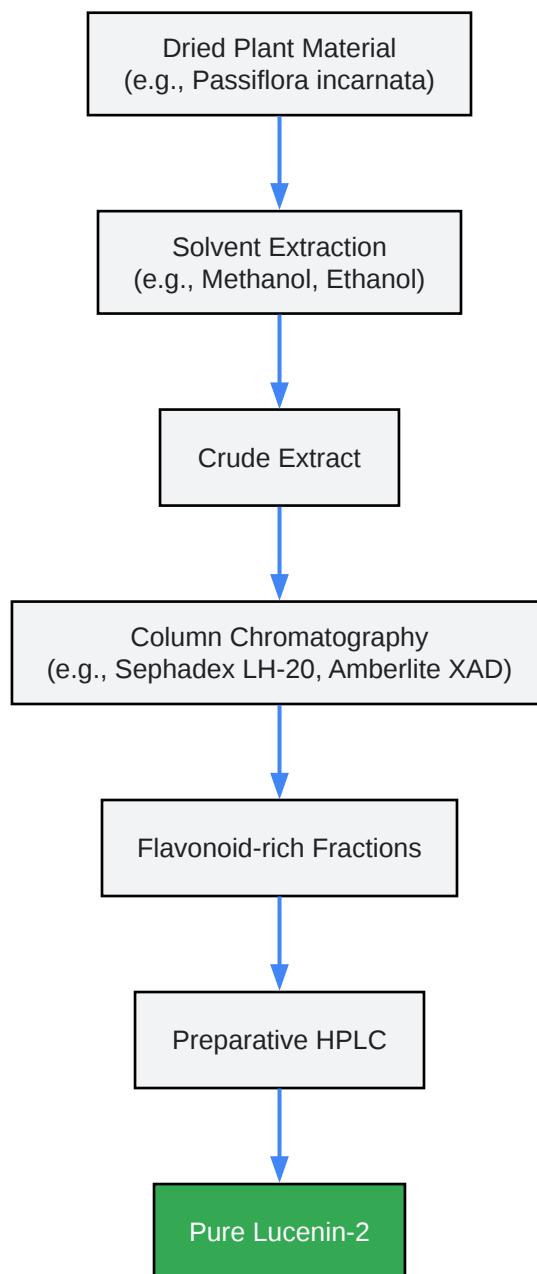
The biological effects of **Lucenin-2**'s aglycone, luteolin, are mediated through the modulation of critical intracellular signaling pathways, including the Mitogen-Activated Protein Kinase (MAPK) and Phosphatidylinositol 3-Kinase (PI3K)/Akt pathways. These pathways are central to cellular processes such as inflammation, proliferation, and apoptosis.

## MAPK Signaling Pathway

Luteolin has been shown to influence the MAPK signaling cascade, which involves a series of protein kinases that regulate a wide range of cellular responses. By modulating the phosphorylation of key MAPK components like ERK, JNK, and p38, luteolin can attenuate inflammatory responses.[\[5\]](#)[\[6\]](#)





[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Lucenin-2 | C27H30O16 | CID 442615 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. phytohub.eu [[phytohub.eu](https://phytohub.eu)]
- 3. Physicochemical Properties and Antioxidant Activities of Luteolin-Phospholipid Complex - PMC [[pmc.ncbi.nlm.nih.gov](https://PMC.ncbi.nlm.nih.gov)]
- 4. vjs.ac.vn [[vjs.ac.vn](https://vjs.ac.vn)]
- 5. researchgate.net [[researchgate.net](https://www.researchgate.net)]
- 6. mdpi.com [[mdpi.com](https://www.mdpi.com)]
- To cite this document: BenchChem. [ChEBI Ontology for Lucenin-2: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b191759#chebi-ontology-for-lucenin-2>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)